

# An In-depth Technical Guide to Thiane-3-carbaldehyde: Synthesis, Properties, and Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Thiane-3-carbaldehyde
CAS No.:	61571-06-0
Cat. No.:	B1280688

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Thiane-3-carbaldehyde** (CAS Number: 61571-06-0), a versatile heterocyclic aldehyde of significant interest in medicinal chemistry and organic synthesis. This document delves into its chemical identity, physicochemical properties, synthesis, reactivity, and applications, offering field-proven insights and detailed methodologies for the scientific community.

## Core Chemical Identity and Descriptors

**Thiane-3-carbaldehyde**, systematically named **thiane-3-carbaldehyde**, is a sulfur-containing heterocyclic compound. The thiane ring is a six-membered saturated heterocycle with one sulfur atom. The aldehyde functional group at the 3-position imparts a high degree of reactivity, making it a valuable synthetic intermediate.[1]

Identifier	Value
CAS Number	61571-06-0[1][2]
IUPAC Name	thiane-3-carbaldehyde
Synonyms	Tetrahydro-2H-thiopyran-3-carbaldehyde, 3-Formylthiane
Molecular Formula	C <sub>6</sub> H <sub>10</sub> OS[1]
Molecular Weight	130.21 g/mol [1][2]
InChI	InChI=1S/C6H10OS/c7-4-6-2-1-3-8-5-6/h4,6H,1-3,5H2
InChIKey	QWFSMJVKLCAOEB-UHFFFAOYSA-N
SMILES	C1CC(CSC1)C=O[2]

## Physicochemical and Spectroscopic Characterization

A thorough understanding of the physicochemical properties of **Thiane-3-carbaldehyde** is crucial for its handling, application in synthesis, and for the prediction of its behavior in biological systems.

Table of Physicochemical Properties:

Property	Value	Source
Boiling Point	115-118 °C (at 12-15 Torr)	Benchchem
Density	1.157±0.06 g/cm <sup>3</sup> (Predicted)	Benchchem
XLogP3	0.8	PubChem

## Spectroscopic Data

Spectroscopic analysis is fundamental for the unambiguous identification and characterization of **Thiane-3-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides key information about the carbon framework of the molecule. A publicly available  $^{13}\text{C}$  NMR spectrum for Tetrahydro-thiopyran-3-carboxaldehyde confirms the presence of the expected carbon signals.

Infrared (IR) Spectroscopy:

The IR spectrum of **Thiane-3-carbaldehyde** is expected to exhibit characteristic absorption bands for the aldehyde and the C-S bond of the thiane ring. A strong absorption band is anticipated around  $1720\text{-}1740\text{ cm}^{-1}$  corresponding to the C=O stretching vibration of the aldehyde. The C-H stretch of the aldehyde group typically appears as a pair of weak bands between  $2700\text{-}2900\text{ cm}^{-1}$ . The C-S stretching vibration is usually weak and appears in the fingerprint region ( $600\text{-}800\text{ cm}^{-1}$ ).

Mass Spectrometry (MS):

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For **Thiane-3-carbaldehyde**, the molecular ion peak ( $\text{M}^+$ ) would be expected at  $m/z = 130$ . Fragmentation patterns would likely involve the loss of the formyl group (CHO) or cleavage of the thiane ring.

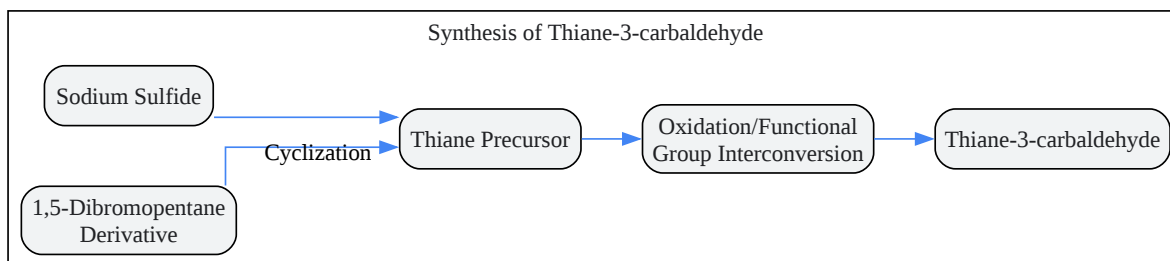
## Synthesis of Thiane-3-carbaldehyde

The synthesis of thiane derivatives often involves the construction of the heterocyclic ring through cyclization reactions. While a specific, detailed, and publicly available protocol for the direct synthesis of **Thiane-3-carbaldehyde** is not readily found in general chemical literature, established methods for the synthesis of substituted thianes can be adapted. One common approach involves the reaction of a 1,5-dihaloalkane with a sulfide source.

## Conceptual Synthetic Workflow

A plausible synthetic route to **Thiane-3-carbaldehyde** could start from a readily available precursor that can be functionalized to introduce the aldehyde group after the formation of the

thiane ring.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of **Thiane-3-carbaldehyde**.

## Chemical Reactivity and Synthetic Applications

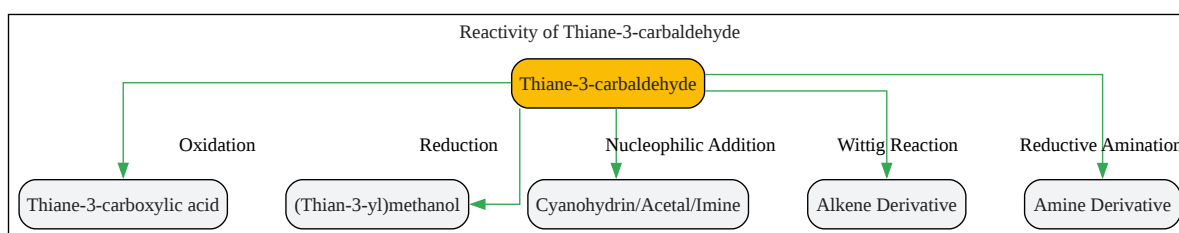
The aldehyde functionality of **Thiane-3-carbaldehyde** is the primary site of its chemical reactivity, making it a versatile building block in organic synthesis. The sulfur atom in the thiane ring can also participate in reactions, primarily oxidation.

### Reactions of the Aldehyde Group

The electron-withdrawing nature of the carbonyl group makes the aldehydic carbon electrophilic and susceptible to nucleophilic attack.

- **Oxidation:** The aldehyde can be readily oxidized to the corresponding carboxylic acid, Thiane-3-carboxylic acid, using standard oxidizing agents such as potassium permanganate ( $\text{KMnO}_4$ ) or Jones reagent ( $\text{CrO}_3/\text{H}_2\text{SO}_4$ ).
- **Reduction:** The aldehyde can be reduced to the primary alcohol, (Thian-3-yl)methanol, using mild reducing agents like sodium borohydride ( $\text{NaBH}_4$ ) or lithium aluminum hydride ( $\text{LiAlH}_4$ ).
- **Nucleophilic Addition:** The aldehyde undergoes a variety of nucleophilic addition reactions, including the formation of cyanohydrins, acetals, and imines. These reactions are crucial for introducing further molecular complexity.

- Wittig Reaction: Reaction with phosphorus ylides (Wittig reagents) can be used to convert the aldehyde into an alkene, providing a powerful tool for carbon-carbon bond formation.
- Reductive Amination: **Thiane-3-carbaldehyde** can be converted to various amines via reductive amination, a key transformation in the synthesis of many pharmaceutical compounds.



[Click to download full resolution via product page](#)

Caption: Key reactions of the aldehyde group in **Thiane-3-carbaldehyde**.

## Role in Drug Discovery and Development

Heterocyclic compounds, particularly those containing sulfur, are prevalent in many approved drugs. The thiane scaffold is a valuable pharmacophore, and the ability to functionalize it via the carbaldehyde group makes **Thiane-3-carbaldehyde** an attractive starting material for the synthesis of novel drug candidates. Its derivatives are being explored for a range of therapeutic areas due to the unique physicochemical properties imparted by the sulfur-containing ring.

## Safety, Handling, and Storage

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **Thiane-3-carbaldehyde** is not widely available in public databases, general precautions for handling aldehydes and sulfur-containing compounds should be followed.

- **General Handling:** Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[2] It is recommended to store at 2°C - 8°C.[2]

## Commercial Availability

**Thiane-3-carbaldehyde** is available from several chemical suppliers specializing in research chemicals and building blocks for synthesis.

Table of Selected Suppliers:

Supplier	Product Number
Biosynth	LCA57106[2]
HANGZHOU LEAP CHEM CO., LTD.	-
ChemicalBook	-
Mithridion	-[3]
BIOZOL	CBS-LCA57106[4]

## Conclusion

**Thiane-3-carbaldehyde** is a valuable and versatile building block in organic synthesis, particularly for the development of novel therapeutic agents. Its reactive aldehyde group, situated on a conformationally flexible sulfur-containing heterocycle, provides a gateway to a wide array of chemical transformations. This guide has provided a foundational understanding of its chemical identity, properties, and potential applications, aiming to support researchers and drug development professionals in their scientific endeavors. Further exploration into its synthetic methodologies and biological activities is warranted to fully unlock its potential.

## References

- PubChem. Tetrahydrothiopyran-3-carboxaldehyde. National Center for Biotechnology Information. Available from: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. [biosynth.com](https://www.biosynth.com) [[biosynth.com](https://www.biosynth.com)]
- 3. [thiane-3-carbaldehyde 100mg | Mithridion](https://www.mithridion.com) [[mithridion.com](https://www.mithridion.com)]
- 4. [Thiane-3-carbaldehyde, CAS \[\[61571-06-0\]\] | BIOZOL](https://www.biozol.de) [[biozol.de](https://www.biozol.de)]
- To cite this document: BenchChem. [An In-depth Technical Guide to Thiane-3-carbaldehyde: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280688/docs#an-in-depth-technical-guide-to-thiane-3-carbaldehyde-synthesis-properties-and-applications>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)